

# nitroacetonitrile thermal stability and decomposition

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## Compound Focus: Nitroacetonitrile

CAS No.: 13218-13-8

Cat. No.: S1540953

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## Thermal Stability and Hazards

The table below summarizes the key thermal stability data for **nitroacetonitrile**:

Property	Value / Description
Decomposition Onset	~109°C [1]
Energy Released on Decomposition	874 J/g (as measured by DSC) [1]
Major Hazard	Spontaneous explosion during purification, concentration, or storage of the neutral (free acid) form [1]
Key Risk Factor	Purification and instability of the free nitroacetonitrile [1]

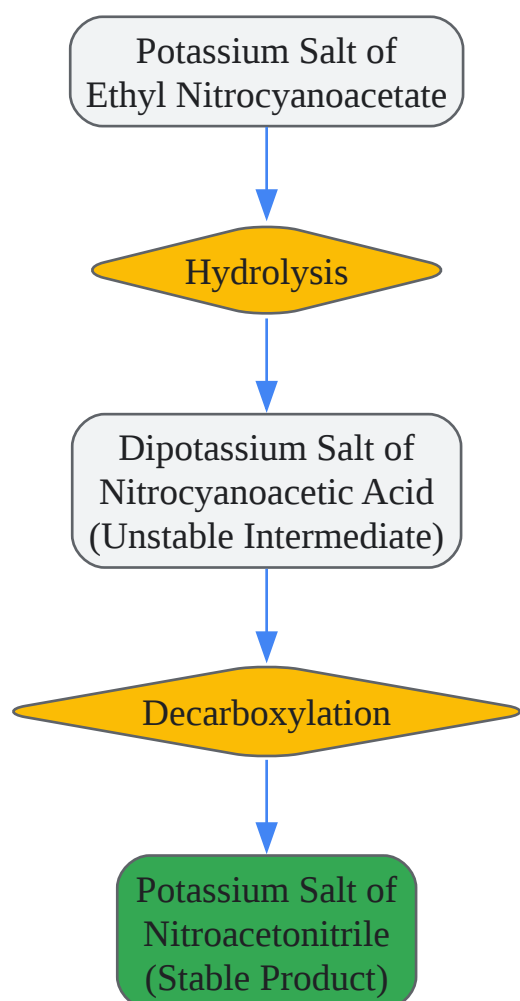
A specific laboratory incident was reported by the National Institutes of Health (NIH). A flask containing **nitroacetonitrile**, which had been concentrated under reduced pressure (with some diethyl ether remaining), exploded approximately one hour after the process while sitting vented in a fume hood [2]. This underscores the compound's unpredictable and hazardous nature.

## Safer Handling and Synthetic Approaches

Due to the significant risks associated with neutral **nitroacetonitrile**, the recommended safe practice is to use its stable salts, such as the **potassium salt of nitroacetonitrile** [1].

- **Advantages of Salts:** These salts are much more stable, water-soluble, and are chemically equivalent precursors for most syntheses, allowing work without the hazard of explosion [1].
- **Synthesis of the Potassium Salt:** A common and safer synthesis of the potassium salt is the hydrolysis of the potassium salt of ethyl nitrocyanoacetate. This forms the unstable dipotassium salt of nitrocyanoacetic acid, which readily undergoes decarboxylation to yield the potassium salt of **nitroacetonitrile** [1]. This route entirely avoids the formation of unstable intermediates like free **nitroacetonitrile** [1].

The following diagram illustrates this safer synthetic pathway:



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Synthesis pathway for the stable potassium salt of **nitroacetonitrile**.

## Critical Safety Protocols

- **Avoid Neutral Nitroacetonitrile:** Do not attempt to isolate or purify the free neutral **nitroacetonitrile** [1].
- **Use Stable Salts:** Plan syntheses to use stable salts like the potassium salt from the outset [1].
- **Control Temperature:** If a procedure necessitates the *in situ* formation of **nitroacetonitrile**, maintain the reaction temperature **below 50°C** [1].
- **Prioritize Safety:** Always assume the neutral compound can decompose violently without warning [1] [2].

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## References

1. as a versatile precursor in energetic materials... Nitroacetonitrile [pmc.ncbi.nlm.nih.gov]
2. Chemical Safety: Preparation And Use Of Nitroacetonitrile [cen.acs.org]

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